

# "o-Toluic acid, 4-nitrophenyl ester" CAS number and molecular structure

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## Compound of Interest

Compound Name: *o*-Toluic acid, 4-nitrophenyl ester

Cat. No.: B311567

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## An In-depth Technical Guide to **o**-Toluic acid, 4-nitrophenyl ester

For researchers, scientists, and professionals in drug development, this guide provides comprehensive technical information on **o**-Toluic acid, 4-nitrophenyl ester, a compound of interest in organic synthesis and biochemical assays.

## Compound Identification and Molecular Structure

**o**-Toluic acid, 4-nitrophenyl ester, also known by its IUPAC name (4-nitrophenyl) 2-methylbenzoate, is an aromatic ester.<sup>[1][2]</sup> It is formed from the esterification of *o*-toluic acid and 4-nitrophenol.<sup>[1]</sup> The structure features a methyl group on the benzoate ring ortho to the ester linkage and an electron-withdrawing nitro group on the para position of the phenoxy group, which enhances its chemical reactivity.<sup>[1]</sup>

While a specific CAS Number for this isomer is not readily available in public databases, it is identified by other standard chemical identifiers.

Table 1: Compound Identifiers

Identifier	Value	Source
IUPAC Name	(4-nitrophenyl) 2-methylbenzoate	PubChem[2]
PubChem CID	532247	PubChem[1][2]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO <sub>4</sub>	PubChem[1][2]
Canonical SMILES	CC1=CC=CC=C1C(=O)OC2=CC=C(C=C2)--INVALID-LINK--[O-]	PubChem[1]

| InChI Key| GCPPQGAWBTYPFF-UHFFFAOYSA-N | PubChem[1][2] |

## Physicochemical Properties

The following tables summarize the key computed and experimental properties of **o-Toluic acid, 4-nitrophenyl ester**.

Table 2: Computed Physicochemical Data

Property	Value	Unit
Molecular Weight	<b>257.24</b>	<b>g/mol</b>
Monoisotopic Mass	257.06880783	Da
XLogP3	4.1	
Topological Polar Surface Area	72.1	Å <sup>2</sup>

Source: PubChem[2]

Table 3: Experimental Physical Data

Property	Value	Conditions	Source
Melting Point	<b>336-344</b>	<b>K</b>	<b>PMC[3]</b>

| Kovats Retention Index | 2144 | Semi-standard non-polar column | NIST[2] |

## Experimental Protocols: Synthesis

The most common method for synthesizing **o-Toluic acid, 4-nitrophenyl ester** is via the acylation of 4-nitrophenol with o-toluoyl chloride.[1] The o-toluoyl chloride intermediate is prepared by treating o-toluic acid with thionyl chloride.[3]

### Detailed Synthesis of 4-Nitrophenyl 2-methylbenzoate[3]

#### Part 1: Preparation of o-Toluoyl Chloride

- Place o-Toluic acid (1.5 g, 1 mol) in a 100 ml two-neck round-bottom flask.
- Gradually warm the flask on a water bath to 323 K.
- Slowly add an excess of dry thionyl chloride with stirring.
- Add 2–3 drops of DMF to act as a catalyst.
- Reflux the mixture for 50–60 minutes at 343 K.
- Remove the excess thionyl chloride by repeated evaporation under reduced pressure.

#### Part 2: Esterification

- In a separate flask, dissolve 4-nitrophenol (1.5 g, 0.0065 mol) in dry dichloromethane.
- Add triethylamine at room temperature to obtain a transparent solution.
- Add the prepared acid chloride dropwise to the 4-nitrophenol solution with constant stirring at room temperature for 30 minutes under anhydrous conditions.
- Pour the reaction mixture into 20 ml of cold water.
- Remove excess triethylamine by adding cold, dilute HCl solution.

#### Part 3: Purification

- Monitor the reaction's completion using Thin Layer Chromatography (TLC) with an ethyl acetate: n-hexane (1:2) mobile phase.
- Allow the oily product to settle and decant the supernatant liquid.
- Stir the product well with distilled water.
- Extract the product with ethyl acetate (3 x 40 ml).
- Wash the combined organic extracts with a 5%  $\text{NaHCO}_3$  solution.
- Dry the solution over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Filter the solution and concentrate it to obtain the title compound.
- Recrystallize the final product from n-hexane. Yield: 37%<sup>[3]</sup>

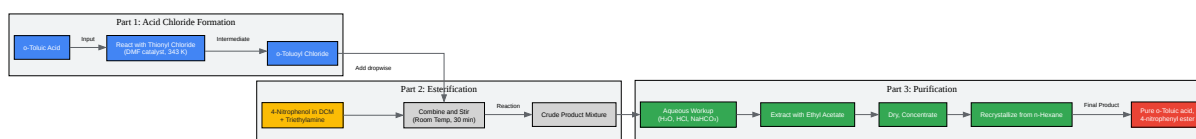
## Applications in Research and Development

**o-Toluic acid, 4-nitrophenyl ester** serves as a valuable tool in several scientific domains:

- **Organic Synthesis:** It is used as a reagent for creating more complex molecules.<sup>[1]</sup> The ester linkage is reactive towards nucleophiles, making it a useful acylating agent.
- **Biochemical Assays:** Like other nitrophenyl esters, it can be used as a chromogenic substrate to study enzymatic reactions.<sup>[4]</sup> The release of 4-nitrophenol upon hydrolysis can be monitored spectrophotometrically to determine enzyme activity.
- **Drug Development:** Aromatic esters containing nitro groups are recognized as potential precursors and intermediates for compounds with biological activities, such as analgesic and anti-inflammatory properties.<sup>[3]</sup> The nitro group can also be reduced to an amino group, which can be further modified to synthesize other compounds.<sup>[3]</sup>

## Visualized Workflow: Synthesis of o-Toluic acid, 4-nitrophenyl ester

The following diagram illustrates the key steps in the synthesis protocol described above.



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Caption: Workflow for the synthesis of **o-Toluic acid, 4-nitrophenyl ester**.

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## References

- 1. Buy o-Toluic acid, 4-nitrophenyl ester [smolecule.com]
- 2. o-Toluic acid, 4-nitrophenyl ester | C<sub>14</sub>H<sub>11</sub>NO<sub>4</sub> | CID 532247 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Nitrophenyl 2-methylbenzoate - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 4-nitrophenyl 4-methylbenzoate | 15023-67-3 | Benchchem [benchchem.com]
- To cite this document: BenchChem. ["o-Toluic acid, 4-nitrophenyl ester" CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b311567#o-toluic-acid-4-nitrophenyl-ester-cas-number-and-molecular-structure]

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